

3-(Oxan-3-yl)-3-oxopropanenitrile CAS number and identifiers

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Compound of Interest

Compound Name: 3-(Oxan-3-yl)-3-oxopropanenitrile

Cat. No.: B1428906

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Technical Guide: 3-(Oxan-3-yl)-3-oxopropanenitrile

Disclaimer

This document provides a technical overview of **3-(Oxan-3-yl)-3-oxopropanenitrile** and its related isomers. The specific compound "**3-(Oxan-3-yl)-3-oxopropanenitrile**" is not widely documented in public chemical databases. Therefore, this guide also includes data on the closely related and commercially available isomer, 3-(Oxan-4-yl)-3-oxopropanenitrile, to provide a comprehensive understanding of this class of compounds. It is presumed that the synthesis and properties will be analogous.

Introduction

3-Oxopropanenitrile derivatives are valuable building blocks in organic synthesis, particularly in the preparation of various heterocyclic compounds. The incorporation of a saturated heterocyclic ring, such as an oxane (tetrahydropyran) ring, can significantly influence the physicochemical properties and biological activity of the resulting molecules. This guide focuses on the chemical identifiers, properties, and a plausible synthetic route for **3-(Oxan-3-yl)-3-oxopropanenitrile**.

Chemical Identifiers and Properties

While a specific CAS number for **3-(Oxan-3-yl)-3-oxopropanenitrile** is not readily available, identifiers for the isomeric 3-(Oxan-4-yl)-3-oxopropanenitrile have been reported. It is anticipated that the properties of the 3-yl isomer will be similar.

| Identifier | Value for 3-(Oxan-4-yl)-3-oxopropanenitrile | Reference |
|-------------------|--|---------------------|
| CAS Number | 1010798-64-7 | [1] |
| IUPAC Name | 3-(Oxan-4-yl)-3-oxopropanenitrile | [1] |
| Molecular Formula | C ₈ H ₁₁ NO ₂ | [1] |
| Molecular Weight | 153.18 g/mol | [1] |
| InChI Key | BEMLWTKUQPQXNH-UHFFFAOYSA-N | [1] |

Experimental Protocols: Synthesis

A general and widely used method for the synthesis of β -ketonitriles (3-oxopropanenitriles) is the condensation of a carboxylic acid ester with acetonitrile in the presence of a strong base. A plausible synthetic route for **3-(Oxan-3-yl)-3-oxopropanenitrile** would involve the reaction of an activated form of oxane-3-carboxylic acid, such as an ester, with acetonitrile.

Plausible Synthesis of **3-(Oxan-3-yl)-3-oxopropanenitrile**:

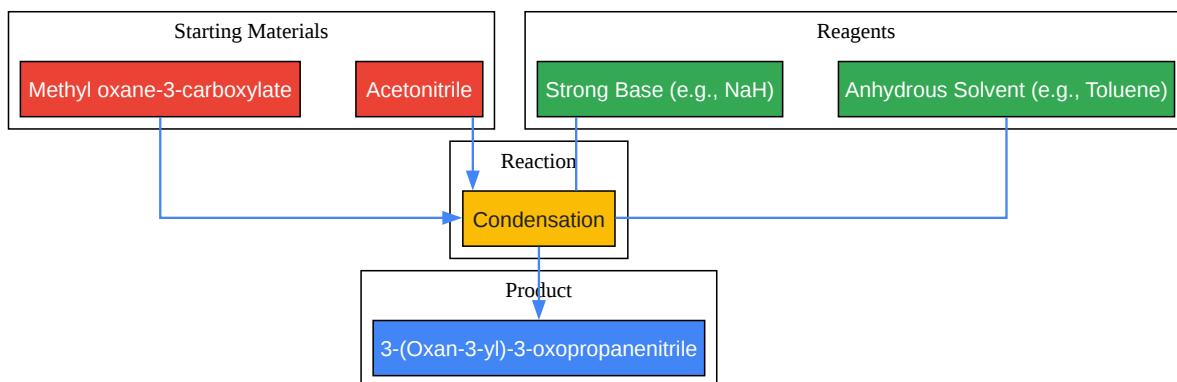
A suitable starting material would be methyl oxane-3-carboxylate. The synthesis would proceed as follows:

- **Reaction Setup:** A solution of methyl oxane-3-carboxylate and acetonitrile is prepared in a suitable anhydrous solvent (e.g., toluene or THF) under an inert atmosphere (e.g., nitrogen or argon).
- **Base Addition:** A strong base, such as sodium hydride (NaH) or sodium methoxide (NaOMe), is carefully added to the reaction mixture. The use of sodium hydride is common in Claisen-type condensations.

- Reaction Conditions: The reaction mixture is typically stirred at an elevated temperature (reflux) to drive the condensation. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: Upon completion, the reaction is quenched by the addition of an aqueous acid solution (e.g., dilute HCl) to neutralize the base and protonate the enolate intermediate.
- Extraction and Purification: The product is then extracted from the aqueous layer using an organic solvent (e.g., ethyl acetate or dichloromethane). The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., Na_2SO_4 or MgSO_4), and the solvent is removed under reduced pressure. The crude product is then purified, typically by silica gel column chromatography.

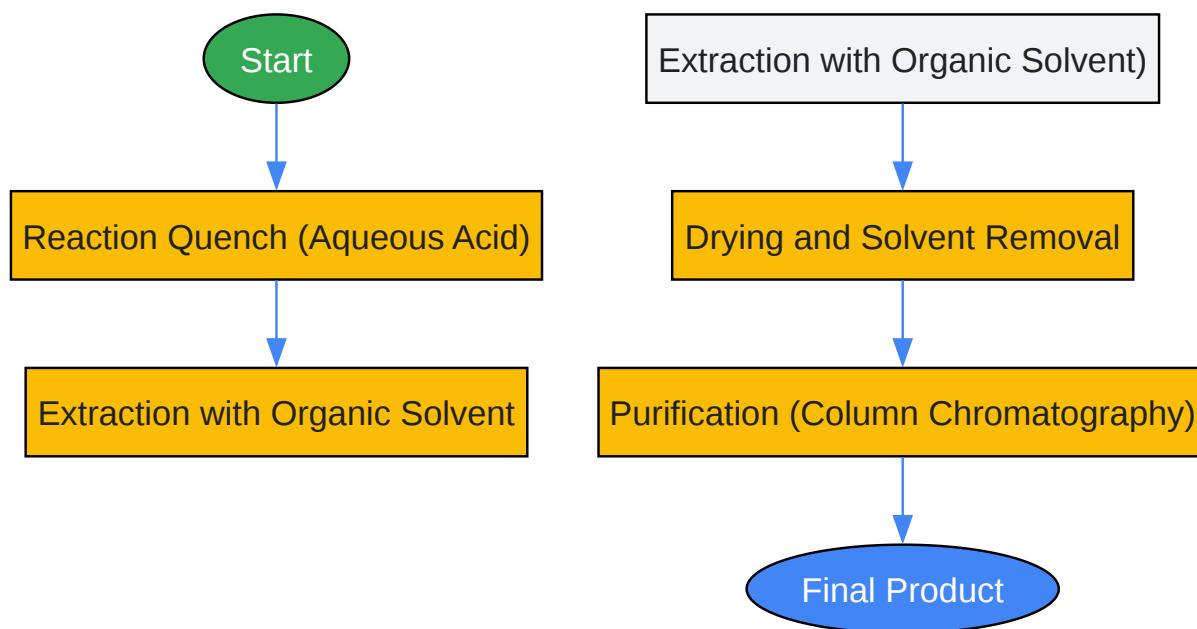
Logical Relationships and Workflows

The following diagrams illustrate the likely synthetic pathway for **3-(Oxan-3-yl)-3-oxopropanenitrile**.



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Caption: Plausible synthesis of **3-(Oxan-3-yl)-3-oxopropanenitrile**.



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Caption: General experimental workflow for purification.

Signaling Pathways

Currently, there is no specific information available in the public domain regarding the signaling pathways associated with **3-(Oxan-3-yl)-3-oxopropanenitrile** or its isomers. Research into the biological activity of this class of compounds is ongoing, and future studies may elucidate their interactions with biological targets. Derivatives of the related compound 3-Oxo-3-(tetrahydro-2H-pyran-4-yl)propanenitrile have been investigated for their potential to inhibit neurotrophin/Trk pathways, which are implicated in pain signaling.^[1]

Conclusion

3-(Oxan-3-yl)-3-oxopropanenitrile represents a potentially useful, yet not extensively characterized, chemical entity. Based on the established chemistry of β -ketonitriles, its synthesis is feasible through standard organic chemistry methodologies. The data available for its 4-yl isomer provide a valuable reference point for its expected properties. Further research is required to fully characterize this compound and to explore its potential applications in medicinal chemistry and materials science.

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References

- 1. 3-Oxo-3-(tetrahydro-2H-pyran-4-yl)propanenitrile | 1010798-64-7 | Benchchem [benchchem.com]
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